

A Comparative Guide to the Spectroscopic Characterization of Trimethylsilylethynylboronic Acid

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Compound of Interest

Compound Name: *Trimethylsilylethynylboronic acid*

CAS No.: *491876-41-6*

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In the landscape of modern synthetic chemistry, particularly in the realm of cross-coupling reactions and materials science, alkynylboronic acids and their derivatives are indispensable building blocks. Among these, **trimethylsilylethynylboronic acid** stands out for its unique combination of a reactive boronic acid moiety and a protected alkyne, offering a versatile handle for further functionalization. A thorough understanding of its structural and electronic properties through spectroscopic analysis is paramount for its effective utilization.

This guide provides an in-depth technical comparison of the primary spectroscopic methods for characterizing **trimethylsilylethynylboronic acid**, with a focus on ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. We will delve into the expected spectral features, supported by data from analogous compounds, and present a comparative analysis with alternative techniques such as Fourier-Transform Infrared (FTIR) Spectroscopy and Mass Spectrometry (MS).

I. The Cornerstone of Structural Elucidation: ^1H and ^{13}C NMR Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural determination of organic molecules in solution. For **trimethylsilylethynylboronic acid**, both ^1H and ^{13}C NMR provide critical information about its connectivity and electronic environment. Due to the inherent instability of many boronic acids, they are often converted to their corresponding pinacol esters for easier handling and characterization. Therefore, our analysis will focus on the spectral features of the more stable (trimethylsilylethynyl)boronic acid pinacol ester.

A. ^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of (trimethylsilylethynyl)boronic acid pinacol ester is expected to be relatively simple, with two key signals:

- **Trimethylsilyl (TMS) Protons:** A sharp singlet appearing far upfield, typically in the range of δ 0.1-0.3 ppm. This characteristic chemical shift is due to the electropositive nature of silicon, which results in significant shielding of the methyl protons. The integration of this peak will correspond to nine protons.
- **Pinacol Protons:** A singlet corresponding to the twelve equivalent methyl protons of the pinacol group. This signal is expected to appear in the range of δ 1.2-1.4 ppm.

The absence of a proton directly attached to the alkyne or the boron atom simplifies the spectrum and makes the assignment of these two peaks straightforward.

B. ^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum provides a detailed map of the carbon framework. For (trimethylsilylethynyl)boronic acid pinacol ester, the following signals are anticipated:

- **Trimethylsilyl (TMS) Carbons:** A signal for the methyl carbons of the TMS group, typically appearing near δ 0 ppm.
- **Alkynyl Carbons:** Two distinct signals for the sp -hybridized carbons of the triple bond.

- The carbon directly attached to the silicon atom (C-Si) is expected to be more shielded and appear around δ 90-100 ppm.
- The carbon adjacent to the boron atom (C-B) will be deshielded due to the electronegativity of the oxygen atoms in the pinacol ester and is expected to resonate further downfield, in the region of δ 100-110 ppm. The signal for the carbon attached to boron can sometimes be broadened due to quadrupolar relaxation of the boron nucleus.
- Pinacol Carbons:
 - The quaternary carbons of the pinacol group directly attached to oxygen will appear around δ 83-85 ppm.
 - The methyl carbons of the pinacol group will resonate at approximately δ 24-26 ppm.

Table 1: Predicted ^1H and ^{13}C NMR Chemical Shifts (δ , ppm) for (Trimethylsilylethynyl)boronic acid Pinacol Ester in CDCl_3

Group	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)
-Si(CH ₃) ₃	0.2	0
-C $\equiv$ C-Si	-	95
-C $\equiv$ C-B	-	105
Pinacol -C(CH ₃) ₂	-	84
Pinacol -C(CH ₃) ₂	1.3	25

Note: These are estimated values based on data from analogous compounds. Actual chemical shifts may vary depending on the solvent and experimental conditions.

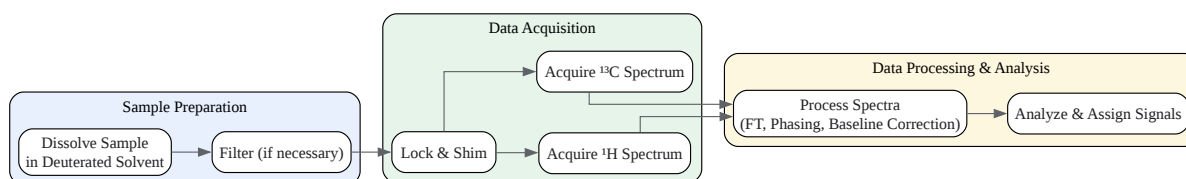
II. Experimental Protocol for NMR Characterization

Acquiring high-quality NMR spectra for organoboron compounds requires careful sample preparation and instrument setup.

Step-by-Step Methodology:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of (trimethylsilylethynyl)boronic acid pinacol ester in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , Acetone- d_6 , or DMSO- d_6) in a clean, dry NMR tube. Chloroform- d is a common choice due to its good solubilizing properties for many organic compounds.
 - Ensure the sample is free of particulate matter. If necessary, filter the solution through a small plug of glass wool.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional ^1H NMR spectrum.
 - Set the spectral width to cover the range of approximately -1 to 10 ppm.
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 8-16 scans).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Set the spectral width to cover the range of approximately -10 to 220 ppm.
 - A larger number of scans will be required compared to ^1H NMR to obtain a good signal-to-noise ratio (typically 128 scans or more), especially for the quaternary alkynyl carbons.

Diagram of the NMR Characterization Workflow:



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Caption: Workflow for NMR characterization.

III. Alternative and Complementary Characterization Techniques

While NMR is the primary tool for structural elucidation, other spectroscopic techniques provide valuable complementary information.

A. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. For (trimethylsilylethynyl)boronic acid, the key vibrational bands to look for are:

- **C≡C Stretch:** A sharp, and often weak, absorption in the region of 2100-2260 cm⁻¹ is characteristic of the carbon-carbon triple bond. The intensity of this peak can be variable.
- **Si-C Stretch:** A band in the region of 1250 cm⁻¹ is indicative of the Si-CH₃ bond.
- **B-O Stretch:** A strong and broad absorption in the range of 1300-1400 cm⁻¹ is characteristic of the B-O bonds in the boronic acid or its ester.

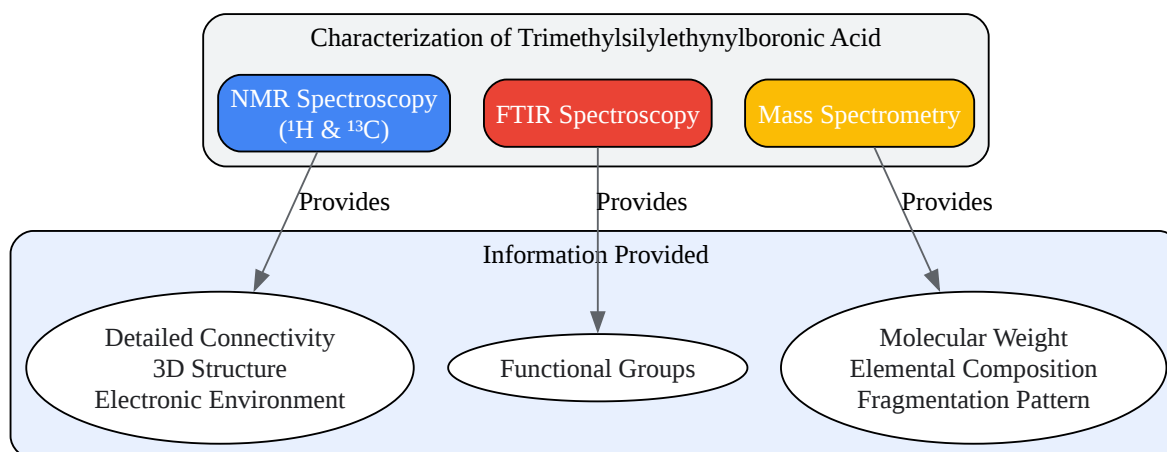
- O-H Stretch (for the free acid): A very broad and strong absorption in the region of 2500-3300 cm^{-1} would be present for the free boronic acid, corresponding to the hydrogen-bonded O-H groups. This band would be absent in the pinacol ester.

B. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which can confirm its identity. For (trimethylsilylethynyl)boronic acid pinacol ester, using a soft ionization technique like Electrospray Ionization (ESI) or Chemical Ionization (CI) would be preferable to observe the molecular ion peak.

- Expected Molecular Ion: The molecular formula of (trimethylsilylethynyl)boronic acid pinacol ester is $\text{C}_{11}\text{H}_{21}\text{BO}_2\text{Si}$. The expected exact mass of the molecular ion $[\text{M}]^+$ would be approximately 224.14 g/mol. Due to the natural abundance of boron isotopes ($^{10}\text{B} \approx 20\%$, $^{11}\text{B} \approx 80\%$), the mass spectrum will show a characteristic isotopic pattern for boron-containing fragments.
- Fragmentation: Common fragmentation pathways would involve the loss of methyl groups from the silicon atom and cleavage of the pinacol ester group.

Diagram Comparing Characterization Techniques:



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Caption: Comparison of analytical techniques.

IV. Conclusion: An Integrated Approach for Comprehensive Characterization

In conclusion, ^1H and ^{13}C NMR spectroscopy are the definitive methods for the complete structural characterization of **trimethylsilylethynylboronic acid** and its derivatives. The predictable chemical shifts and simple splitting patterns allow for unambiguous assignment of the molecular structure. However, for a comprehensive and robust characterization, an integrated approach utilizing FTIR and mass spectrometry is highly recommended. FTIR provides a quick confirmation of the presence of key functional groups, while mass spectrometry verifies the molecular weight and provides insights into the molecule's stability and fragmentation. By combining the data from these complementary techniques, researchers can have the utmost confidence in the identity and purity of their **trimethylsilylethynylboronic acid**, a critical prerequisite for its successful application in synthesis and materials development.

V. References

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